

Obsolete Miticide Binapacryl: A Comparative Efficacy Analysis Against Modern Acaricides

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Compound of Interest

Compound Name: *Binapacryl*

Cat. No.: *B1667083*

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GOSHEIM, Germany – December 17, 2025 – In the ever-evolving landscape of crop protection, a retrospective analysis of historical compounds offers valuable insights into the advancements of modern chemical science. This report provides a comparative overview of the efficacy of **Binapacryl**, an obsolete dinitrophenol miticide, with a selection of modern miticides currently employed in agriculture. Due to its discontinued use and regulatory bans in numerous countries, direct comparative field data is unavailable. Therefore, this guide juxtaposes the historical context of **Binapacryl** with the contemporary performance data of modern alternatives, highlighting the significant progress in miticide development concerning efficacy, mode of action, and safety.

Binapacryl, a contact fungicide and miticide, was historically used to control powdery mildew and various mite species, including those from the Panonychid and Tetranychid families. Its mechanism of action involves the uncoupling or inhibition of oxidative phosphorylation, a vital process for energy production in mites. However, **Binapacryl**'s use has been discontinued globally due to significant concerns regarding its high toxicity to mammals, fish, and aquatic invertebrates, as well as its potential for teratogenic and carcinogenic effects. Furthermore, it readily metabolizes into dinoseb, a compound with even greater toxicity.

Modern miticides, in contrast, have been developed with more specific target sites, often resulting in lower toxicity to non-target organisms and improved safety profiles. These

compounds employ a variety of mechanisms of action, crucial for effective resistance management strategies that rely on the rotation of different miticide classes.

Comparative Efficacy of Modern Miticides

The following table summarizes the efficacy of several modern miticides against the two-spotted spider mite (*Tetranychus urticae*), a common and destructive agricultural pest. The data is presented as the median lethal concentration (LC50), which represents the concentration of the miticide required to kill 50% of the test population under controlled laboratory conditions. Lower LC50 values indicate higher toxicity to the target pest.

Miticide Class	Active Ingredient	LC50 (ppm)	Target Mite Species	Reference
METI - Complex I	Fenazaquin	0.18 - 0.20	<i>Tetranychus urticae</i>	
METI - Complex I	Fenpyroximate	0.05 (eggs)	<i>Panonychus ulmi</i>	
METI - Complex II	Cyflumetofen	4.8 (adults), 0.9 (larvae)	<i>Tetranychus urticae</i>	
METI - Complex III	Bifenazate	2.591	<i>Tetranychus truncatus</i>	
Chloride Channel Activator	Abamectin	0.1447	<i>Tetranychus urticae</i>	
Lipid Synthesis Inhibitor	Spiromesifen	133.4	<i>Tetranychus urticae</i>	
Mite Growth Inhibitor	Hexythiazox	-	<i>Tetranychus urticae</i>	

Experimental Protocols

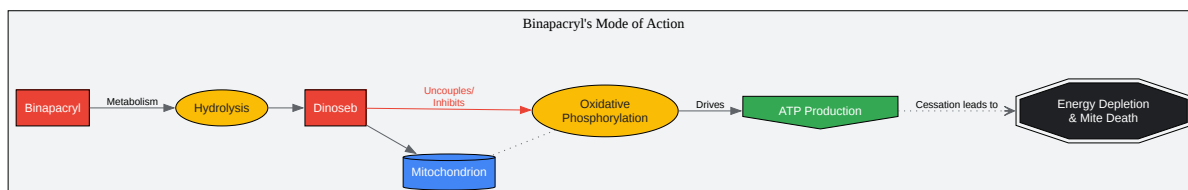
The LC50 values presented in the table are typically determined using standardized laboratory bioassays. A common and accepted methodology is the leaf-dip bioassay.

Leaf-Dip Bioassay Protocol:

- **Mite Rearing:** A susceptible strain of the target mite species (e.g., *Tetranychus urticae*) is reared on a suitable host plant, such as bean plants (*Phaseolus vulgaris*), under controlled environmental conditions (e.g., $25 \pm 1^\circ\text{C}$, $75 \pm 5\%$ RH, and a 16:8 hour light:dark photoperiod).
- **Preparation of Miticide Solutions:** Serial dilutions of the technical grade or formulated miticide are prepared in distilled water containing a surfactant (e.g., Triton X-100) to ensure uniform wetting of the leaf surface. A control solution consists of distilled water and the surfactant only.
- **Leaf Disc Preparation:** Leaf discs of a uniform size are excised from the host plant leaves.
- **Treatment Application:** Each leaf disc is immersed in a specific concentration of the miticide solution or the control solution for a standardized period (e.g., 5-10 seconds).
- **Drying and Infestation:** The treated leaf discs are allowed to air-dry. Once dry, a specific number of adult female mites (e.g., 20-30) are transferred onto the adaxial surface of each leaf disc.
- **Incubation:** The leaf discs are placed on a moist substrate, such as a water-saturated cotton pad in a Petri dish, to maintain turgor and prevent mite escape. The Petri dishes are then incubated under the same controlled conditions as the mite rearing.
- **Mortality Assessment:** Mite mortality is assessed at specific time intervals after treatment (e.g., 24, 48, and 72 hours). Mites that are unable to move when prodded with a fine brush are considered dead.
- **Data Analysis:** The mortality data is corrected for control mortality using Abbott's formula. A probit analysis is then performed to determine the LC50 value, along with its 95% confidence limits.

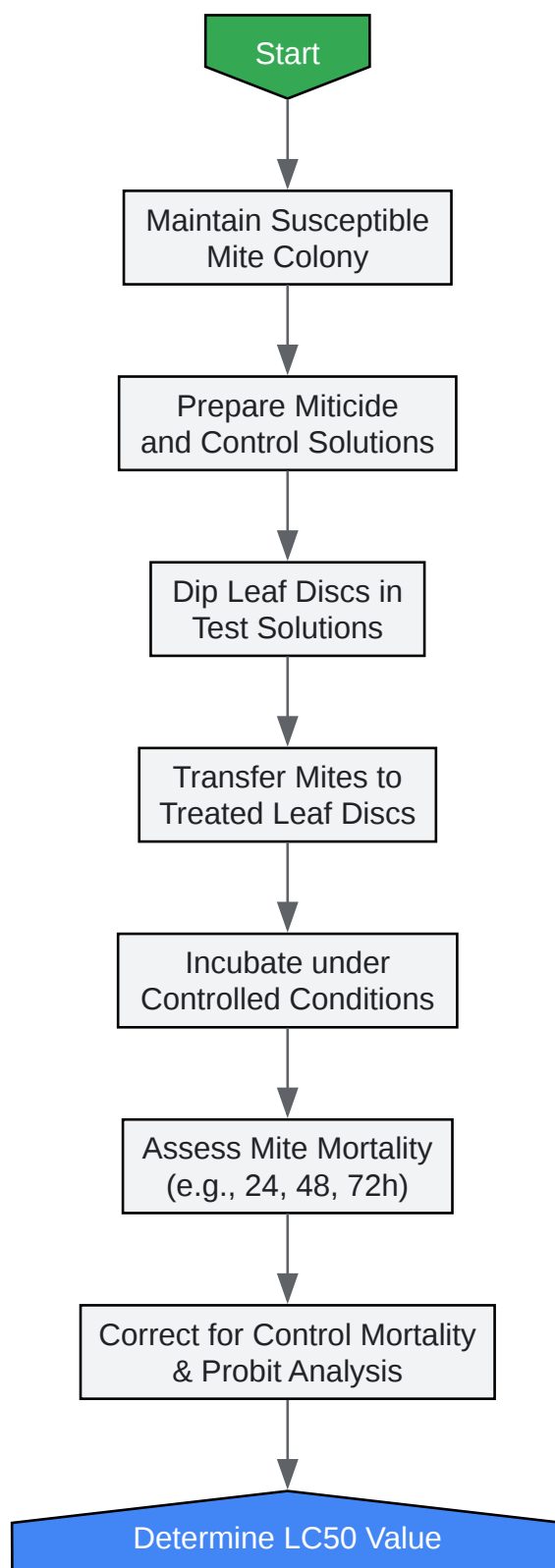
Signaling Pathways and Experimental Workflows

To visually represent the concepts discussed, the following diagrams have been generated using Graphviz.



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Caption: Mechanism of action of **Binapacryl** leading to mite death.



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Caption: Standardized workflow for a leaf-dip miticide bioassay.

In conclusion, while **Binapacryl** was an effective miticide in its time, the development of modern acaricides has led to significant improvements in terms of target specificity, efficacy at lower concentrations, and, most importantly, human and environmental safety. The diverse modes of action of modern miticides are a cornerstone of sustainable pest management, offering tools to combat resistance that were not available during the era of broad-spectrum pesticides like **Binapacryl**.

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